

Essential Safety and Disposal Procedures for 1,2,3-Trinervonoyl Glycerol

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Compound of Interest

Compound Name: 1,2,3-Trinervonoyl glycerol

Cat. No.: B1252166

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This document provides critical safety and logistical information for the proper handling and disposal of **1,2,3-trinervonoyl glycerol**. The following procedural guidance is designed to ensure the safety of laboratory personnel and to mitigate environmental impact, building on our commitment to being a trusted partner in laboratory safety and chemical management.

I. Understanding the Compound: Key Data

1,2,3-Trinervonoyl glycerol is a triacylglycerol containing three units of nervonic acid. While a specific Safety Data Sheet (SDS) for **1,2,3-trinervonoyl glycerol** is not readily available, data from related compounds, such as nervonic acid and other long-chain fatty acid esters, can provide guidance on its safe handling and disposal. It is imperative to treat this compound with the standard precautions for laboratory chemicals.

Property	Value	Source
Chemical Name	1,2,3-Trinervonoyl Glycerol	Cayman Chemical[1]
Synonyms	Glycerol Trinervonate, TG(24:1/24:1/24:1)	Cayman Chemical[1]
CAS Number	81913-24-8	Cayman Chemical[1]
Molecular Formula	C ₇₅ H ₁₄₀ O ₆	Cayman Chemical[1]
Molecular Weight	1137.9 g/mol	Cayman Chemical[1]
Physical Form	Crystalline solid	Cayman Chemical[2]
Storage	-20°C	Cayman Chemical[1]
Stability	≥ 4 years at -20°C	Cayman Chemical[1]
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide (DMF).[2]	Cayman Chemical[2]

II. Experimental Protocols: Proper Disposal Procedures

The following step-by-step instructions outline the recommended procedure for the disposal of **1,2,3-trinervonoyl glycerol**. This protocol is based on best practices for the disposal of non-hazardous chemical waste and takes into account the nature of long-chain fatty acid esters.

Step 1: Personal Protective Equipment (PPE)

Before handling the compound, ensure you are wearing appropriate PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

Step 2: Waste Collection

- Solid Waste: Collect waste **1,2,3-trinervonoyl glycerol** in a designated, clearly labeled, and sealed container for non-hazardous chemical waste.
- Solutions: If the compound is in a solvent, consult the SDS for the solvent to determine the appropriate disposal method. In general, organic solvent solutions should be collected in a designated, labeled container for flammable liquid waste.
- Contaminated Materials: Any materials used to handle the compound (e.g., weigh boats, pipette tips, paper towels) should be placed in the designated solid chemical waste container.

Step 3: Waste Segregation

- Do not mix **1,2,3-trinervonoyl glycerol** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Step 4: Storage of Waste

- Store the sealed waste container in a designated, well-ventilated waste accumulation area, away from incompatible materials.

Step 5: Final Disposal

- Arrange for the disposal of the chemical waste through your institution's EHS office or a licensed chemical waste disposal contractor.
- Important: Do not dispose of **1,2,3-trinervonoyl glycerol** down the drain. While it is a fatty acid ester and likely biodegradable, large quantities of long-chain fatty acids can inhibit the biological processes in wastewater treatment plants.^[3]

III. Visualized Workflow: Disposal Decision Tree

The following diagram illustrates the logical steps for the proper disposal of **1,2,3-trinervonoyl glycerol**.

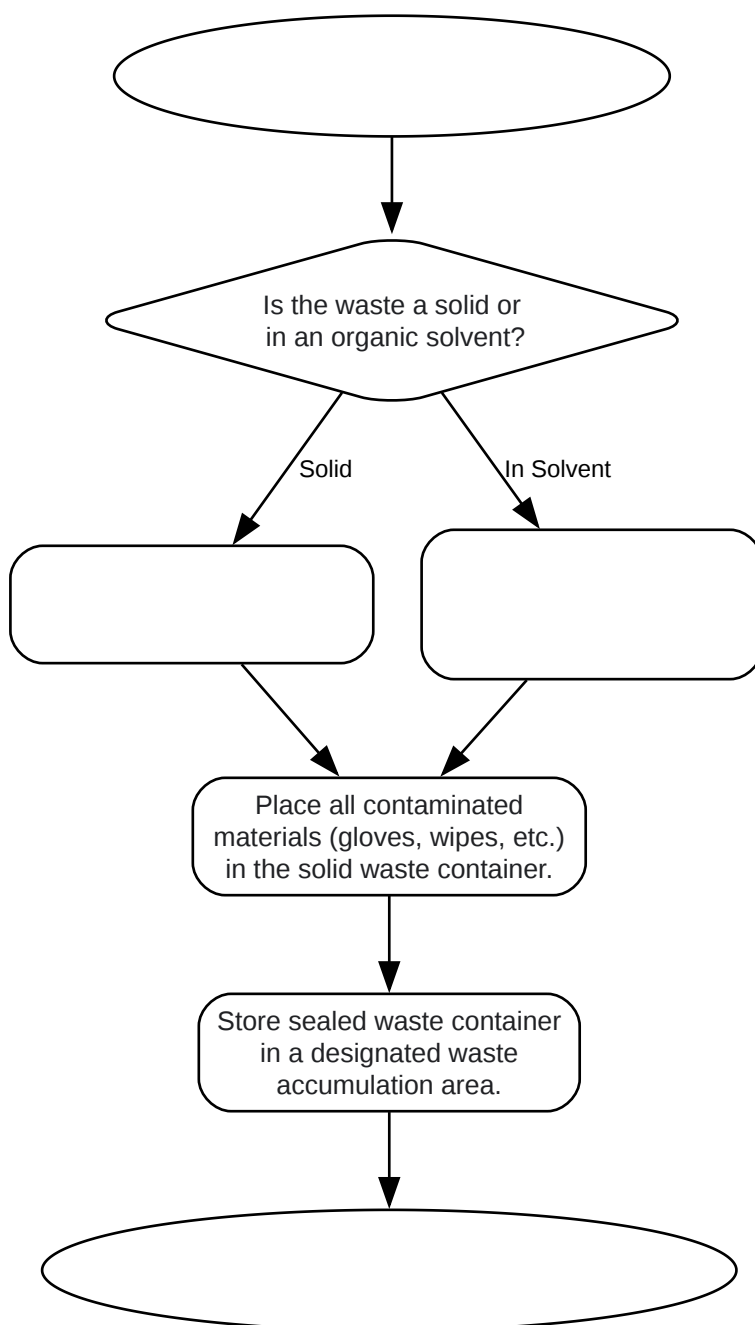


Figure 1: Disposal Workflow for 1,2,3-Trinervonoyl Glycerol

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Caption: Disposal Workflow for **1,2,3-Trinervonoyl Glycerol**.

This guide is intended to provide essential, immediate safety and logistical information. Always consult your institution's specific safety and disposal protocols. By adhering to these

procedures, you contribute to a safer laboratory environment and responsible chemical management.

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